

Ertapenem Stability and Potency: A Technical Support Resource

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Compound of Interest

Compound Name: Ertapenem

Cat. No.: B1671056

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and potency of **Ertapenem** under various temperature conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for reconstituted **Ertapenem** solution?

A1: For optimal stability, reconstituted **Ertapenem** solution should be stored under refrigeration. The manufacturer and multiple studies suggest that after reconstitution, the solution can be stored for 24 hours under refrigeration (5°C) and then used within 4 hours after removal from the refrigerator.^{[1][2][3]} Solutions of **Ertapenem** should not be frozen.^{[2][4]}

Q2: How long is reconstituted **Ertapenem** stable at room temperature?

A2: The stability of **Ertapenem** at room temperature is significantly shorter than under refrigeration and is also dependent on the concentration. For a 20 mg/mL solution, the stability is reported to be no longer than 6 hours.^[1] However, for a higher concentration of 100 mg/mL, the stability is much shorter, with studies indicating it may be stable for only about 5.5 hours at 23°C, and other research suggesting it could be less than 1 hour at 25°C.^{[1][5]} It is cautioned to use the 100 mg/mL solution within 1 hour of preparation if stored at room temperature.^[1]

Q3: Does the concentration of **Ertapenem** affect its stability at different temperatures?

A3: Yes, the degradation rate of **Ertapenem** is concentration-dependent.[1][5][6] Higher concentrations of **Ertapenem** degrade more rapidly than lower concentrations.[1][6] For instance, at room temperature, a 100 mg/mL solution has a shorter stability period compared to a 20 mg/mL solution.[1] Similarly, at 4°C, a 10 mg/mL solution is stable for a longer duration than a 20 mg/mL solution.[6][7]

Q4: What is the impact of temperature excursions on **Ertapenem** stability?

A4: **Ertapenem** is very sensitive to temperature changes.[1][5][8] An increase in storage temperature can significantly accelerate its degradation. For example, a 5°C increase in temperature can reduce its stability by 60%.[1] A study showed that increasing the temperature from 20°C to 40°C increased the degradation rate more than 7-fold.[1] Therefore, maintaining a consistent and recommended storage temperature is critical for preserving the potency of **Ertapenem**.

Q5: Are there any diluents that should be avoided when reconstituting **Ertapenem**?

A5: Yes, dextrose-containing solutions should not be used to dilute **Ertapenem** as they can cause unacceptable degradation.[2][4][9] The recommended diluent is 0.9% Sodium Chloride Injection.[2][9]

Troubleshooting Guide

Issue: My **Ertapenem** solution appears discolored. Is it still usable?

Solution: Solutions of **Ertapenem** for Injection can range from colorless to pale yellow.[3] Variations of color within this range do not necessarily indicate a loss of potency. However, you should always visually inspect parenteral drug products for particulate matter and discoloration prior to administration.[3] If significant color change or particulate matter is observed, it is recommended to discard the solution.

Issue: I accidentally left my reconstituted **Ertapenem** solution at room temperature for an extended period. Can I still use it?

Solution: The stability of **Ertapenem** at room temperature is limited. For a 100 mg/mL solution, it is recommended to be used within 1 hour.[1] For a 20 mg/mL solution, the limit is 6 hours.[1] If the exposure time exceeds these recommendations, the drug may have degraded to below

90% of its initial concentration, potentially impacting its efficacy.[1][5] It is safer to discard the solution and prepare a fresh one.

Issue: Can I pre-prepare **Ertapenem** solutions for future use?

Solution: Yes, you can prepare **Ertapenem** solutions in advance if they are stored correctly. A 100 mg/mL solution of **Ertapenem** is chemically stable for up to 48 hours at 4°C.[5] After removal from refrigeration, it should be used within 1 to 4 hours.[1][3] This allows for advance preparation to optimize workflow.[8]

Data on Ertapenem Stability

The following tables summarize the stability of **Ertapenem** under different temperature and concentration conditions.

Table 1: Stability of Reconstituted **Ertapenem** at Various Temperatures

Concentration	Storage Temperature	Stability (Time to reach 90% of initial concentration)	Reference(s)
100 mg/mL	4°C (Refrigerated)	2.35 - 2.5 days	[5]
100 mg/mL	23°C (Room Temp)	~5.5 - 6.75 hours	[1][5]
100 mg/mL	25°C (Room Temp)	< 1 hour	[1]
20 mg/mL	4°C (Refrigerated)	Longer than 20 mg/mL	[6][7]
20 mg/mL	25°C (Room Temp)	≤ 6 hours	[1]
10 mg/mL	4°C (Refrigerated)	Longer than 20 mg/mL	[6][7]
10 mg/mL	25°C (Room Temp)	Longer than 20 mg/mL	[6][7]

Table 2: Effect of Temperature Increase on **Ertapenem** Degradation (100 mg/mL)

Temperature Change	Impact on Degradation Rate	Time to 90% Concentration	Reference(s)
20°C to 40°C	> 7-fold increase	7.94 h to 0.92 h	[1]
5°C increase	~60% reduction in stability	Not specified	[1]

Experimental Protocols

Protocol 1: Determination of **Ertapenem** Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for assessing the chemical stability of **Ertapenem** in solution.

1. Sample Preparation:

- Reconstitute **Ertapenem** powder with the desired diluent (e.g., 0.9% Sodium Chloride) to the target concentration.
- Aliquot the solution into appropriate containers (e.g., glass vials, polypropylene syringes).
- Store the samples at the specified temperatures (e.g., 4°C, 23°C, 25°C).
- At designated time points, withdraw samples for analysis.

2. HPLC Analysis:

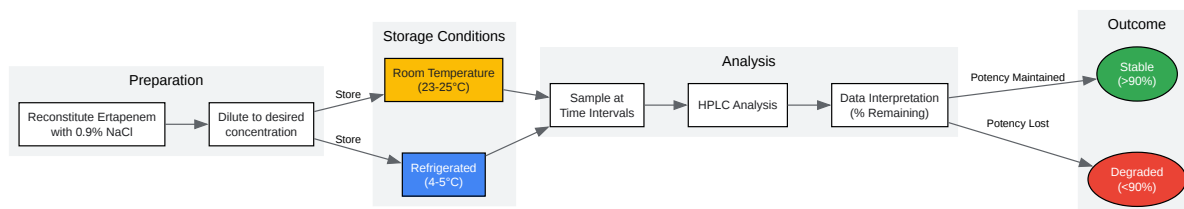
- HPLC System: A standard HPLC system equipped with a UV detector is used.
- Column: A reversed-phase C18 column is typically employed.[5]
- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., potassium phosphate) is used.[5]
- Detection: The UV detector is set to a wavelength where **Ertapenem** has maximum absorbance (e.g., 298 nm or 300 nm).[10][11]

- Standard Curve: Prepare a series of **Ertapenem** solutions of known concentrations to generate a standard curve.
- Quantification: The concentration of **Ertapenem** in the stability samples is determined by comparing their peak areas to the standard curve.

3. Data Analysis:

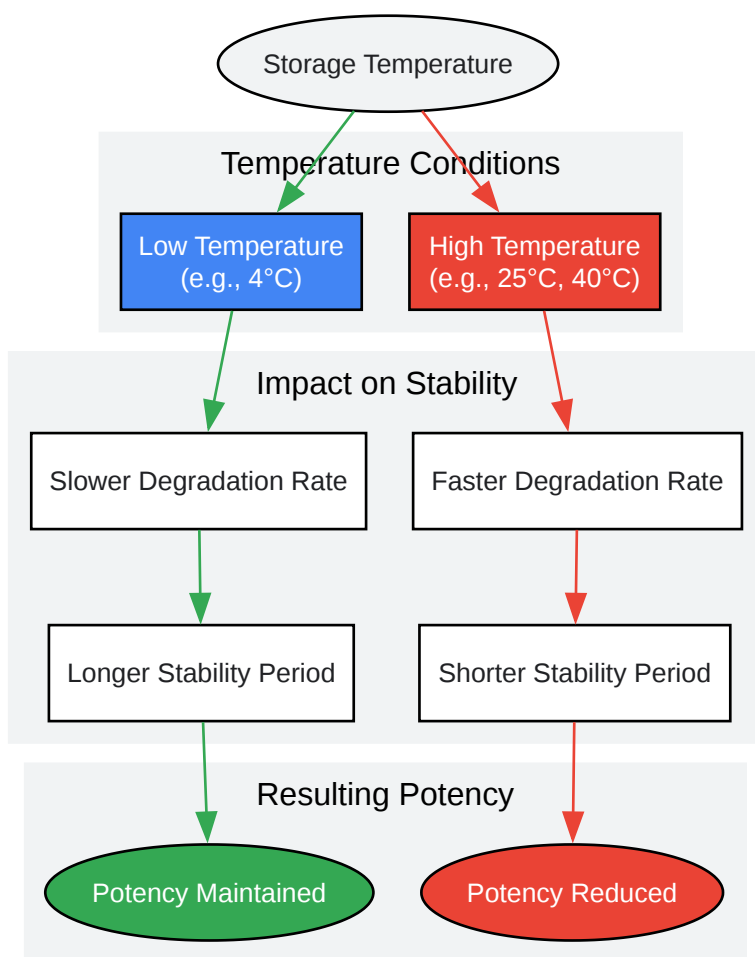
- The percentage of the initial **Ertapenem** concentration remaining at each time point is calculated.
- The beyond-use date is typically defined as the time it takes for the concentration to decrease to 90% of the initial concentration.^[5]

Visualizations



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Caption: Experimental workflow for assessing **Ertapenem** stability.



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Caption: Effect of temperature on **Ertapenem** stability and potency.

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References

- 1. Stability of Ertapenem 100 mg/mL at Room Temperature - PMC [pmc.ncbi.nlm.nih.gov]
- 2. globalrph.com [globalrph.com]
- 3. wgcriticalcare.com [wgcriticalcare.com]

- 4. publications.ashp.org [publications.ashp.org]
- 5. View of Stability of Ertapenem 100 mg/mL in Manufacturer's Glass Vials or Syringes at 4°C and 23°C | Canadian Journal of Hospital Pharmacy [[cjhp-online.ca](https://www.cjhp-online.ca)]
- 6. Stability and compatibility of reconstituted ertapenem with commonly used i.v. infusion and coinfusion solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. Stability of Ertapenem 100 mg/mL in Manufacturer's Glass Vials or Syringes at 4°C and 23°C - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [drugs.com](https://www.drugs.com) [[drugs.com](https://www.drugs.com)]
- 10. Stability of ertapenem in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Assay methodology for the quantitation of unbound ertapenem, a new carbapenem antibiotic, in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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